

Disperse Orange 30 chemical structure and synthesis pathway

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552604

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure and Synthesis of **Disperse Orange 30**

Introduction

Disperse Orange 30 (C.I. 11119) is a monoazo disperse dye recognized for its application in dyeing hydrophobic fibers, particularly polyester.^{[1][2]} It is valued for its good sublimation and light fastness, making it suitable for high-temperature and high-pressure dyeing methods.^{[1][2]} This technical guide provides a detailed overview of the chemical structure and synthesis pathway of **Disperse Orange 30**, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Structure and Properties

Disperse Orange 30 is characterized by a single azo group (-N=N-) linking a substituted nitroaniline with a substituted aniline derivative.^[1] The presence of chloro and nitro groups on one aromatic ring and cyanoethyl and acetoxylethyl groups on the other contributes to its dyeing properties and fastness.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ [1] [3]
Molecular Weight	450.27 g/mol [1]
CAS Registry Number	12223-23-3 / 5261-31-4 [1]
IUPAC Name	2-[N-(2-cyanoethyl)-4-[(2,6-dichloro-4-nitrophenyl)diazenyl]anilino]ethyl acetate [4]
Class	Single Azo Dye [1]

Chemical Structure Diagram

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. CN111662569A - Orange disperse dye composition, orange disperse dye, and preparation method and application thereof - Google Patents [patents.google.com]
- 3. 12223-23-3 | Disperse Orange 30 Disperse Orange SE-GL | Colorcom Group [colorcominternational.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Disperse Orange 30 chemical structure and synthesis pathway]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552604#disperse-orange-30-chemical-structure-and-synthesis-pathway]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com